

Application Note: HPLC Analysis of 3-(Methylsulfonyl)propan-1-amine hydrochloride

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)propan-1-amine
hydrochloride

Cat. No.: B052961

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Abstract

This application note presents a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **3-(Methylsulfonyl)propan-1-amine hydrochloride**, a primary amine lacking a UV chromophore. Due to the compound's polar nature and transparency to UV light, a reversed-phase HPLC method coupled with an Evaporative Light Scattering Detector (ELSD) was developed. This method is suitable for the quantification of **3-(Methylsulfonyl)propan-1-amine hydrochloride** in bulk drug substances and could be adapted for formulation analysis. The method demonstrates good linearity, precision, and accuracy, making it a valuable tool for researchers, scientists, and drug development professionals.

Introduction

3-(Methylsulfonyl)propan-1-amine hydrochloride is a chemical intermediate used in the synthesis of various pharmaceutical compounds. Accurate and precise quantification of this compound is crucial for ensuring the quality and consistency of the final drug product. The primary amine functional group and the lack of a significant chromophore make its analysis by conventional reversed-phase HPLC with UV detection challenging. To overcome these challenges, this method employs an Evaporative Light Scattering Detector (ELSD), which is a universal detector that responds to any non-volatile analyte, making it ideal for non-chromophoric compounds.

Experimental Protocols

Instrumentation and Consumables

- HPLC System: Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, and column thermostat.
- Detector: Agilent 1260 Infinity II Evaporative Light Scattering Detector (ELSD) or equivalent.
- Column: Waters XBridge C18 column (4.6 x 150 mm, 5 μ m).
- Vials: 2 mL amber glass HPLC vials with PTFE/silicone septa.
- Solvents: HPLC grade acetonitrile and water.
- Reagents: Formic acid (analytical grade).

Chromatographic Conditions

Parameter	Condition
Column	Waters XBridge C18 (4.6 x 150 mm, 5 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 10 minutes; hold at 95% B for 2 minutes; return to 5% B in 1 minute and equilibrate for 5 minutes.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μ L
ELSD Nebulizer	40 °C
ELSD Evaporator	50 °C
ELSD Gas Flow	1.5 SLM (Nitrogen)

Standard and Sample Preparation

- **Standard Stock Solution (1 mg/mL):** Accurately weigh approximately 10 mg of **3-(Methylsulfonyl)propan-1-amine hydrochloride** reference standard and dissolve it in 10 mL of a 50:50 mixture of Mobile Phase A and Mobile Phase B in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the 50:50 mobile phase mixture to obtain concentrations ranging from 10 µg/mL to 500 µg/mL.
- **Sample Preparation:** Accurately weigh the sample containing **3-(Methylsulfonyl)propan-1-amine hydrochloride**, dissolve it in a known volume of the 50:50 mobile phase mixture to achieve a theoretical concentration within the calibration range, and filter through a 0.45 µm nylon syringe filter before injection.

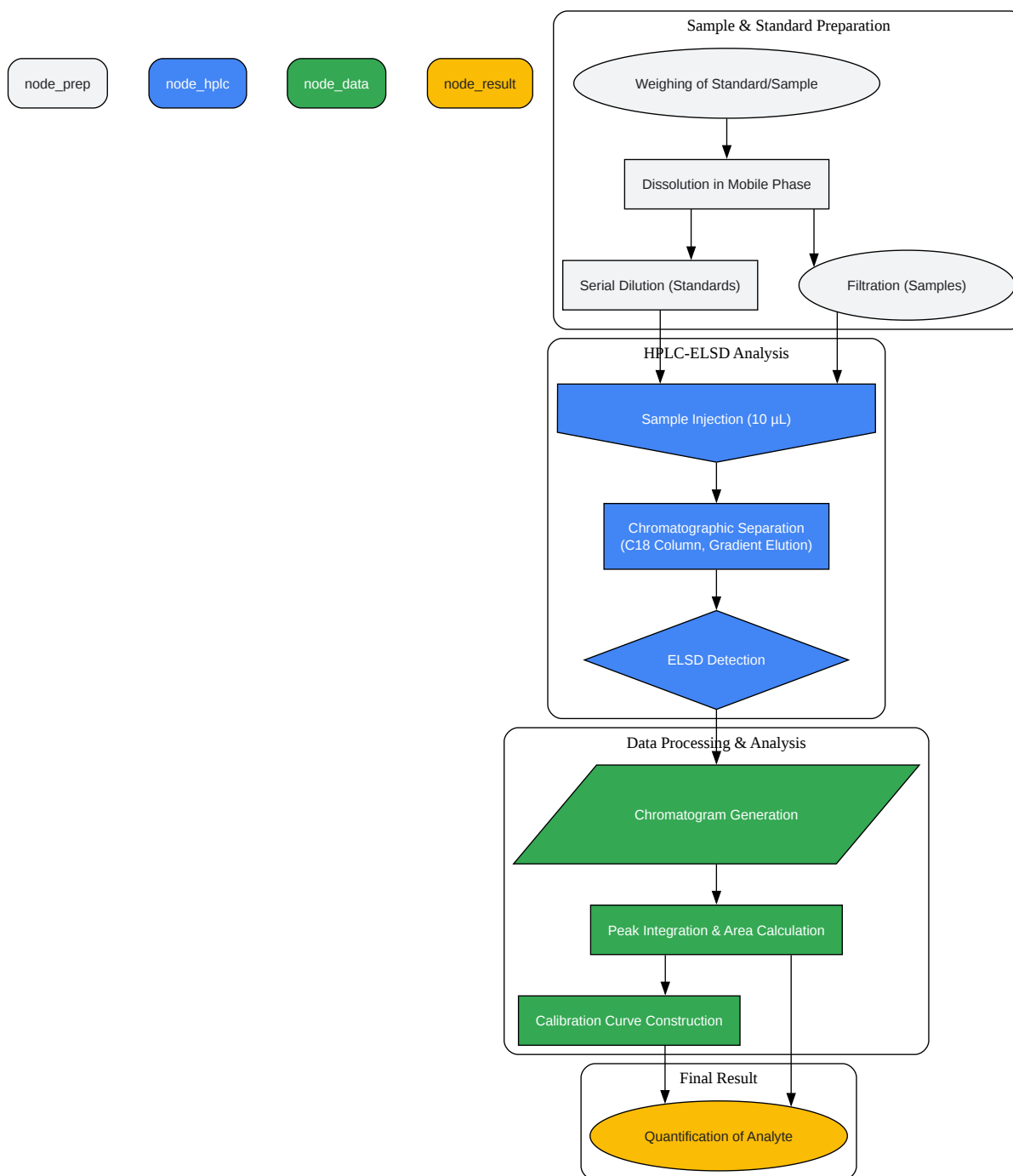
Data Presentation

The developed HPLC-ELSD method was validated for its quantitative performance. A summary of the key validation parameters is presented in the table below.

Parameter	Result
Retention Time (min)	4.8 ± 0.2
Linearity Range (µg/mL)	10 - 500
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD) (µg/mL)	3.5
Limit of Quantification (LOQ) (µg/mL)	10.0
Precision (%RSD, n=6)	< 2.0%
Accuracy (% Recovery)	98.5% - 101.2%

Mandatory Visualization

The following diagram illustrates the experimental workflow for the HPLC analysis of **3-(Methylsulfonyl)propan-1-amine hydrochloride**.



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Caption: Experimental workflow for the HPLC-ELSD analysis.

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